

# Application Note: QuEChERS Method for Organochlorine Pesticide Analysis in Soil

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## Compound of Interest

Compound Name: *cis*-Nonachlor

Cat. No.: B1202745

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## Introduction

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has become a predominant sample preparation technique for the analysis of pesticide residues in a wide array of matrices, including the highly complex soil matrix.<sup>[1][2]</sup> Organochlorine pesticides (OCPs) are of significant environmental concern due to their persistence, bioaccumulation, and toxicity.<sup>[3]</sup> The analysis of these compounds in soil is crucial for environmental monitoring and food safety, as residues can be taken up by crops.<sup>[3][4]</sup>

The QuEChERS method offers a streamlined two-step process: a solvent extraction with acetonitrile, followed by a salting-out partitioning step, and a subsequent cleanup using dispersive solid-phase extraction (d-SPE).<sup>[1][2]</sup> This approach minimizes solvent usage, reduces sample preparation time, and provides high-quality results, making it suitable for high-throughput laboratories.<sup>[1][5][6]</sup> Various modifications to the original QuEChERS protocol exist, often employing different buffer salts (e.g., citrate or acetate) or alternative partitioning salts (e.g., ammonium formate) to improve the recovery of a wider range of pesticides.<sup>[1][7][8]</sup>

This document provides detailed protocols and validation data for the application of the QuEChERS method for the determination of organochlorine pesticides in soil, followed by gas chromatography-mass spectrometry (GC-MS) analysis.

## Experimental Protocols

# Protocol 1: Modified QuEChERS with Ammonium Formate

This protocol is adapted from a modified method that utilizes ammonium formate for phase separation, which has proven to be an effective alternative to the official versions.[\[1\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

## 1. Materials and Reagents

- Solvents: Acetonitrile (ACN), n-hexane (pesticide residue grade).
- Salts: Ammonium formate, anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- d-SPE Sorbents: Primary-secondary amine (PSA), octadecylsilane (C18).
- Standards: Certified reference standards of target organochlorine pesticides and internal standards (e.g., 4,4'-DDE-d8).
- Equipment: 50 mL centrifuge tubes, 2 mL d-SPE tubes, automated shaker or vortex mixer, centrifuge, autosampler vials.

## 2. Sample Preparation and Extraction

- Weigh 10 g of soil sample into a 50 mL centrifuge tube.[\[1\]](#)[\[10\]](#)
- For recovery studies, spike the sample with pesticide standard solutions. Add 50 µL of a 20 mg/L internal standard (IS) solution to achieve a concentration of 100 µg/kg.[\[1\]](#)
- Add 10 mL of deionized water to hydrate the soil and shake for 5 minutes.[\[1\]](#)[\[10\]](#)
- Add 10 mL of acetonitrile and shake for another 5 minutes.[\[1\]](#)[\[10\]](#)
- Add 5 g of ammonium formate to induce phase separation. Shake vigorously by hand for 1 minute.[\[1\]](#)[\[10\]](#)
- Centrifuge the tube at  $\geq 1800 \times g$  for 5 minutes.[\[10\]](#) The upper layer is the acetonitrile extract containing the pesticides.

## 3. Dispersive SPE (d-SPE) Cleanup

- Prepare d-SPE tubes containing anhydrous MgSO<sub>4</sub>, PSA, and C18. A common mixture is 150 mg MgSO<sub>4</sub>, 50 mg PSA, and 50 mg C18.[3][4]
- Transfer 1 mL of the acetonitrile supernatant from the extraction step into the d-SPE tube. [10]
- Vortex the tube for 30-60 seconds to ensure thorough mixing of the extract with the sorbents. [3][10]
- Centrifuge at  $\geq 1800 \times g$  for 5 minutes.[10]
- Transfer approximately 200-500  $\mu L$  of the cleaned extract into an autosampler vial for GC-MS analysis.[1]

## Protocol 2: Buffered QuEChERS (Citrate Method)

This protocol uses a citrate buffer, which is common in European standardized methods (EN 15662).[8]

### 1. Sample Preparation and Extraction

- Weigh 5 g of soil into a 50 mL centrifuge tube.[3]
- Add 3 mL of deionized water to hydrate the soil.[3]
- Add 7 mL of acetonitrile and shake.[3]
- Add the salting-out mixture: 6 g anhydrous MgSO<sub>4</sub>, 1.5 g sodium chloride (NaCl), 1.5 g sodium citrate dihydrate, and 0.750 g disodium citrate sesquihydrate.[3]
- Shake vigorously (e.g., vortex for 1 minute) and sonicate for 1 minute.[3]
- Centrifuge at 5,000 rpm for 10 minutes.[3]

### 2. Dispersive SPE (d-SPE) Cleanup

- Transfer 1.5 mL of the acetonitrile supernatant to a d-SPE tube containing 150 mg anhydrous MgSO<sub>4</sub>, 50 mg PSA, and 50 mg C18.[3]

- Shake by vortex for 1 minute.[3]
- Centrifuge at 4,500 rpm for 5 minutes.[3]
- Transfer 1 mL of the supernatant to a vial, evaporate to dryness under a gentle stream of nitrogen, and reconstitute in 1.0 mL of n-hexane for GC analysis.[3]

## Data Presentation

Quantitative performance data is critical for method validation. The following tables summarize typical results for the QuEChERS method applied to OCP analysis in soil.

Table 1: Method Validation Data for OCPs in Soil with Diverse Organic Matter[11][12]

Analyte	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)	Recovery Range (%) (at 3 spiking levels)	RSD (%)
High Organic Soil (HS)				
α-HCH	3.42 - 23.77	11.41 - 79.23	70 - 120	≤ 16
β-HCH	3.42 - 23.77	11.41 - 79.23	70 - 120	≤ 16
Lindane	3.42 - 23.77	11.41 - 79.23	70 - 120	≤ 16
Dieldrin	3.42 - 23.77	11.41 - 79.23	70 - 120	≤ 16
Endrin	3.42 - 23.77	11.41 - 79.23	70 - 120	≤ 16
Low Organic Soil (LS)				
α-HCH	6.11 - 14.78	20.37 - 49.27	70 - 120	≤ 16
β-HCH	6.11 - 14.78	20.37 - 49.27	70 - 120	≤ 16
Lindane	6.11 - 14.78	20.37 - 49.27	70 - 120	≤ 16
Dieldrin	6.11 - 14.78	20.37 - 49.27	70 - 120	≤ 16
Endrin	6.11 - 14.78	20.37 - 49.27	70 - 120	≤ 16

Data represents the range for 14 different OCPs studied. Acceptable recoveries were obtained between 70-120% with a relative standard deviation (RSD) of ≤16% for three contamination levels.[\[11\]](#)

Table 2: Limits of Detection and Quantification for Selected OCPs[\[5\]](#)

Analyte	LOD (µg/kg)	LOQ (µg/kg)
α-HCH	1.2	12.6
β-HCH	1.7	12.0
γ-HCH (Lindane)	1.5	11.6
δ-HCH	0.8	11.6
Heptachlor	1.0	10.8
cis-Heptachlor epoxide	0.9	11.5
trans-Heptachlor epoxide	0.9	11.5
cis-Chlordane	0.4	7.9
trans-Chlordane	0.5	10.9

## Instrumental Analysis: GC-MS Parameters

Analysis of the final extract is typically performed using Gas Chromatography coupled with Mass Spectrometry (GC-MS).

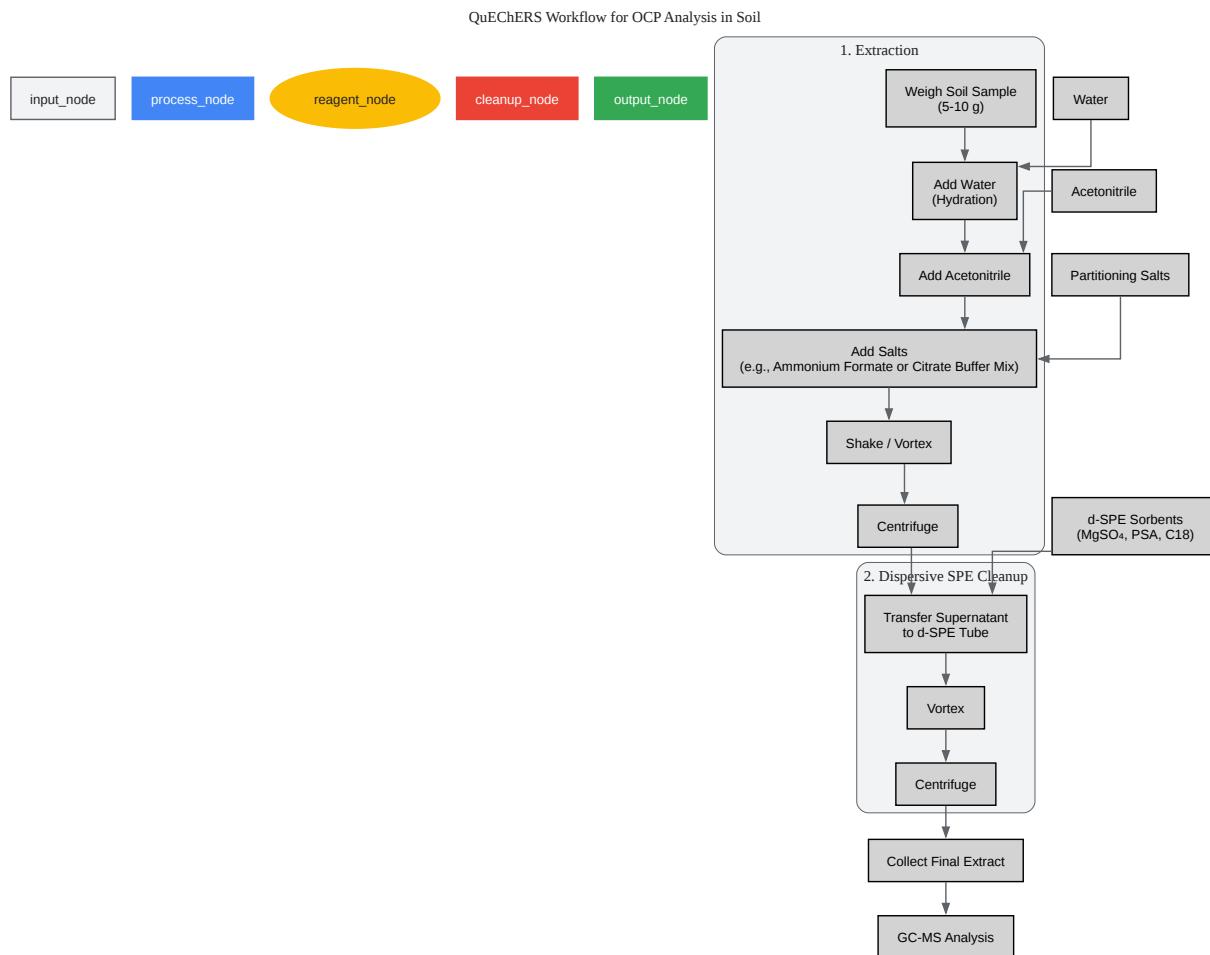
Table 3: Example GC-MS Operating Conditions

Parameter	Setting	Reference
Gas Chromatograph		
Injection Volume	1.5 $\mu$ L	<a href="#">[10]</a>
Injection Mode	Splitless	<a href="#">[3]</a> <a href="#">[10]</a>
Injector Temperature	280 °C	<a href="#">[10]</a>
Carrier Gas	Helium	<a href="#">[3]</a>
Column	SLB-5MS (30 m x 0.25 mm, 0.25 $\mu$ m) or similar	<a href="#">[3]</a>
Oven Program	Initial 60°C for 2 min, ramp to 160°C at 25°C/min (hold 1 min), to 175°C at 15°C/min (hold 3 min), to 220°C at 40°C/min (hold 3 min), to 250°C at 30°C/min (hold 2 min), to 310°C at 30°C/min (hold 2 min).	<a href="#">[1]</a>
Mass Spectrometer		
Ionization Mode	Electron Impact (EI) at 70 eV	<a href="#">[3]</a>
Ion Source Temp.	250 °C	<a href="#">[3]</a>
MS Transfer Line Temp.	250 °C	<a href="#">[3]</a>
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan	<a href="#">[3]</a>

Note: Matrix-matched calibration is recommended to compensate for matrix effects, which can cause signal enhancement or suppression.[\[1\]](#)[\[11\]](#)

## Visual Workflow

The following diagram illustrates the general experimental workflow for the QuEChERS method.



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Caption: General workflow of the QuEChERS method for soil analysis.

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